

Application Note: Protocol for Using 2-Methylthio-ATP in Patch-Clamp Electrophysiology

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Methylthio-ATP

CAS No.: 100020-57-3

Cat. No.: B1664558

[Get Quote](#)

Introduction & Pharmacological Profile

2-Methylthio-ATP (2-MeSATP) is a structural analogue of ATP characterized by the substitution of a methylthio group at the C-2 position of the adenine ring. This modification confers two critical experimental advantages: enhanced metabolic stability against ecto-nucleotidases and altered receptor selectivity.

Unlike ATP, which is rapidly hydrolyzed to ADP and Adenosine (complicating data interpretation due to breakdown product activity), 2-MeSATP is significantly more resistant to hydrolysis.^[1] Pharmacologically, it acts as a potent agonist for mammalian P2Y1, P2Y12, and P2Y13 G-protein coupled receptors (GPCRs) and the P2X1 ionotropic receptor.^[1] It is generally less potent or inactive at P2X7 receptors compared to BzATP.

Why Use 2-MeSATP?

- **P2Y1 Selectivity:** It is the agonist of choice for distinguishing P2Y1-mediated slow responses from fast P2X currents in mixed populations (e.g., platelets, neurons).^[1]

- Kinetic Probing: Its high potency allows for the characterization of receptor desensitization kinetics without the rapid signal decay caused by ligand degradation.

Chemical Handling & Stability (The Foundation)

The "thio" group in 2-MeSATP introduces a specific susceptibility to oxidation, distinct from the hydrolysis risks of standard ATP. Improper handling leads to the formation of sulfoxides, which possess drastically reduced potency.

Storage & Preparation Protocol

Parameter	Specification	Rationale (Causality)
State	Lyophilized Sodium Salt	Maximum stability in solid form.
Storage (Solid)	-20°C (Desiccated)	Moisture catalyzes hydrolysis; heat accelerates oxidation. [1]
Solvent	Nuclease-free Water or TE Buffer (pH 7.5)	Acidic pH accelerates glycosidic bond cleavage.
Stock Conc.	10 mM - 100 mM	Higher concentrations are more stable than dilute working solutions.
Aliquoting	Single-use (e.g., 50 µL)	Critical: Freeze-thaw cycles cause rapid oxidation of the methylthio group.
Working Sol.	Prepare Fresh Daily	Dilute stocks degrade <5% over 8 hours on ice; >20% at RT over 24h. [1]

“

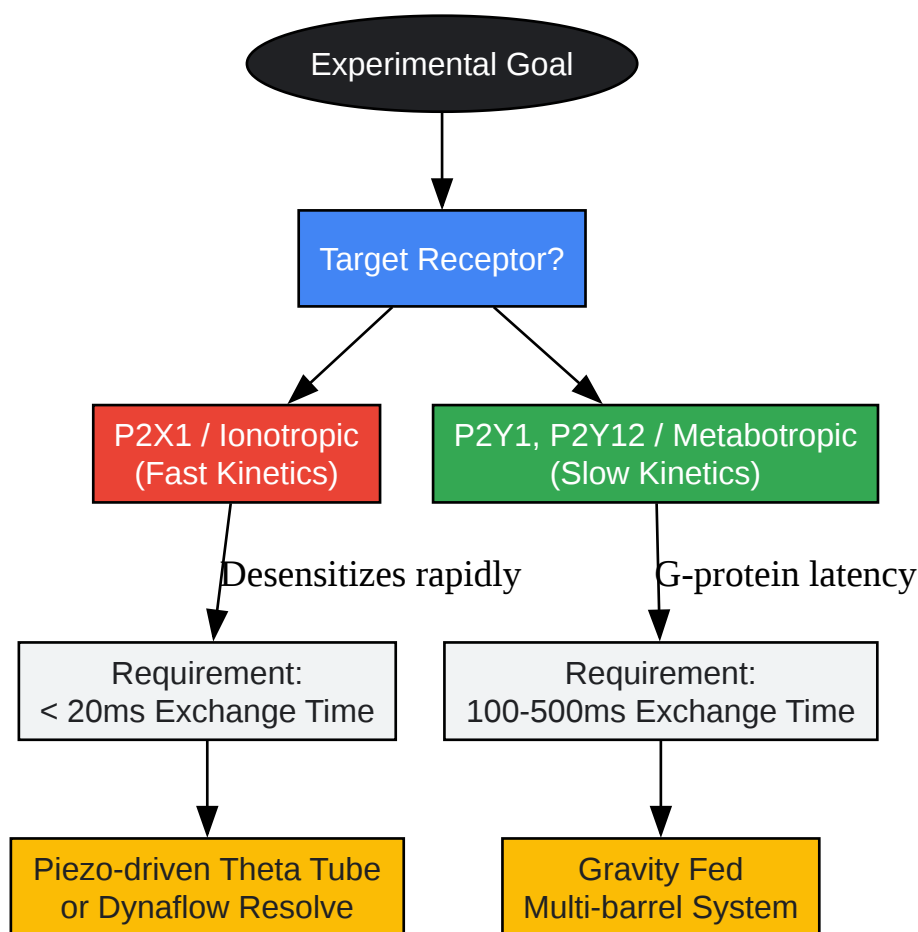
Critical Warning: Do not use phosphate buffers (PBS) for long-term stock storage if Magnesium is present, as this can precipitate phosphates.[1] Store stocks in water/TE at -20°C.

Experimental Setup: The Perfusion System

The method of application dictates the quality of data. 2-MeSATP activates receptors with vastly different kinetics.

- For P2X1 (Ion Channel): Activation and desensitization occur in milliseconds.[2][3] Standard gravity perfusion is too slow and will result in a "smeared" current where the peak is missed.
- For P2Y (GPCR): Signaling occurs over seconds to minutes. Gravity perfusion is acceptable.

Diagram 1: Decision Logic for Perfusion Setup



[Click to download full resolution via product page](#)

Caption: Selection of perfusion hardware based on receptor kinetics. P2X1 requires piezoelectric actuation to resolve peak currents before desensitization occurs.

Protocol A: Recording Fast P2X Currents

Objective: To resolve transient inward currents mediated by P2X1 receptors without desensitization artifacts.

Internal Solution (Pipette)

- CsCl-based: 140 mM CsCl, 10 mM EGTA, 10 mM HEPES, pH 7.2.^[1]
 - Why CsCl? Blocks Potassium channels to isolate the cationic P2X current.

- Why High EGTA? P2X receptors are highly Calcium-permeable. High buffering prevents Ca^{2+} -dependent inactivation or secondary activation of Ca^{2+} -activated chloride channels.

Step-by-Step Procedure

- Patching: Establish whole-cell configuration and clamp at -60 mV.
- Baseline: Allow 2 minutes for dialysis.
- Priming: Load the piezo-actuated theta glass with 10 μM 2-MeSATP in one barrel and Wash Buffer in the other.
- Application:
 - Trigger a 50 ms to 100 ms pulse.
 - Note: P2X1 desensitizes almost completely within 100-300 ms. Long applications are unnecessary and promote run-down.
- Washout: Immediately revert to Wash Buffer.
- Recovery: Wait minimum 2-5 minutes between pulses.
 - Validation: If the second pulse is <90% of the first, increase the inter-pulse interval. P2X1 recovery from desensitization is notoriously slow.

Protocol B: Recording P2Y G-Protein Coupled Responses

Objective: To measure K^{+} channel modulation (e.g., GIRK) or Ca^{2+} release activated by P2Y1/P2Y12.[\[1\]](#)

Internal Solution (Pipette) - CRITICAL MODIFICATION

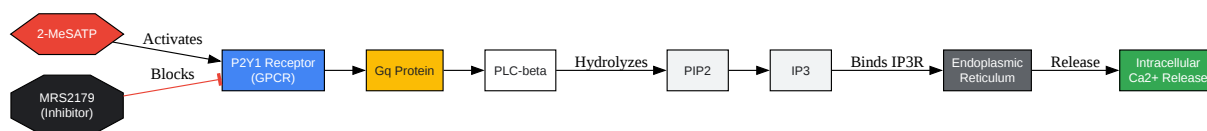
- K-Gluconate based: 130 mM K-Gluconate, 5 mM KCl, 10 mM HEPES, 0.5 mM EGTA, 0.3 mM GTP.[\[1\]](#)

- Why GTP? P2Y receptors require hydrolyzable GTP to activate the G-protein alpha subunit. Omitting GTP will cause the signal to wash out within minutes.
- Why Low EGTA? If measuring Ca^{2+} -dependent currents (like SK channels), high EGTA will chelate the signal.

Step-by-Step Procedure

- Patching: Establish whole-cell configuration.
- Dialysis: Wait 3-5 minutes. This is critical to allow GTP to diffuse into the cytosol.
- Application:
 - Apply 1 μM 2-MeSATP via gravity perfusion (Y-tube or manifold).
 - Duration: 5 - 10 seconds.
- Observation:
 - Look for a delayed onset (latency > 200ms) compared to P2X.
 - P2Y1 activation often inhibits M-currents (Kv7) or activates SK channels via IP3-mediated Ca^{2+} release.
- Validation: Apply MRS2179 (10 μM), a specific P2Y1 antagonist.[\[1\]](#) If the signal is blocked, it confirms P2Y1 specificity.[\[1\]](#)

Diagram 2: P2Y1 Signaling Pathway & Validation



[Click to download full resolution via product page](#)

Caption: 2-MeSATP induced P2Y1 signaling cascade. Validation of this pathway is achieved using the selective antagonist MRS2179.

Data Analysis & Troubleshooting

Potency Comparison Table

Compound	P2Y1 Potency (pEC50)	P2X1 Potency (pEC50)	Stability (Hydrolysis)
2-MeSATP	8.0 - 8.5 (High)	7.5 - 8.0 (High)	High
ATP	5.0 - 6.0 (Low/Inactive)	6.5 - 7.0 (Moderate)	Low (Rapid breakdown)
BzATP	< 5.0 (Low)	8.5 (Very High)	Moderate

Troubleshooting Guide

- Signal Run-down (P2X):
 - Cause: Insufficient recovery time between pulses.
 - Fix: Increase interval to 3-5 minutes. P2X1 enters a long-lived desensitized state.
- No Response (P2Y):
 - Cause: Lack of GTP in internal solution or pipette tip clogging.
 - Fix: Add 0.3 mM GTP; ensure fresh stock of 2-MeSATP (oxidation check).
- Baseline Drift:
 - Cause: Oxidation of 2-MeSATP leading to breakdown products acting on adenosine receptors.
 - Fix: Use a fresh aliquot.^[4]^[5] Add an Adenosine Receptor antagonist (e.g., CGS 15943) to the bath to isolate P2 effects.

References

- Burnstock, G. (2007).[1] Purine and pyrimidine receptors.[6] Cellular and Molecular Life Sciences, 64(12), 1471–1483.[1] [Link](#)[1]
- Palmer, R. K., et al. (1998).[1] Agonist actions of adenosine triphosphates at the human P2Y1 receptor.[2][7][8] Molecular Pharmacology, 54(6), 1118-1128.[1] [Link](#)
- North, R. A. (2002).[1] Molecular physiology of P2X receptors. Physiological Reviews, 82(4), 1013-1067.[1] [Link](#)[1]
- Tocris Bioscience. (n.d.). **2-Methylthio-ATP** sodium salt Product Information. [Link](#)
- Jacobson, K. A., et al. (2002).[1] Structure-activity relationships of P2Y1 receptor agonists. Biochemical Pharmacology, 63(1), 131-143.[1] [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Domains of P2X receptors involved in desensitization - PMC [pmc.ncbi.nlm.nih.gov]
- 2. sophion.com [sophion.com]
- 3. esalq.usp.br [esalq.usp.br]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. Enlightening activation gating in P2X receptors - PMC [pmc.ncbi.nlm.nih.gov]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. Evidence that 2-methylthioATP and 2-methylthioADP are both agonists at the rat hepatocyte P2Y1 receptor - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: Protocol for Using 2-Methylthio-ATP in Patch-Clamp Electrophysiology]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1664558/docs#application-note-protocol-for-using-2-methylthio-atp-in-patch-clamp-electrophysiology\]](https://www.benchchem.com/product/b1664558/docs#application-note-protocol-for-using-2-methylthio-atp-in-patch-clamp-electrophysiology)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)